Application Notes: Intrathecal Substance P(1-7) in Nociceptive Research

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Compound of Interest

Compound Name:	*Substance P(1-7)*
Cat. No.:	*B10799661*

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Introduction

Substance P (SP), a member of the tachykinin peptide family, is a well-established neurotransmitter and neuromodulator deeply involved in pain transmission.[1][2] Released from primary afferent nerve fibers in the spinal cord upon noxious stimulation, SP binds to neurokinin-1 (NK1) receptors, leading to central sensitization and enhanced pain perception.[3][4][5] However, enzymatic degradation of SP in the central nervous system produces several fragments, with the N-terminal heptapeptide, **Substance P(1-7)** [SP(1-7)], being a major metabolite.[3][6] Intriguingly, SP(1-7) exhibits biological effects often opposite to those of its parent molecule, most notably producing antinociceptive (pain-inhibiting) effects.[3] This makes intrathecal (i.t.) administration of SP(1-7) a valuable tool for investigating novel pain modulation pathways in preclinical studies.

These application notes provide an overview of the mechanism of action of intrathecally administered SP(1-7) and detailed protocols for its use in rodent pain models.

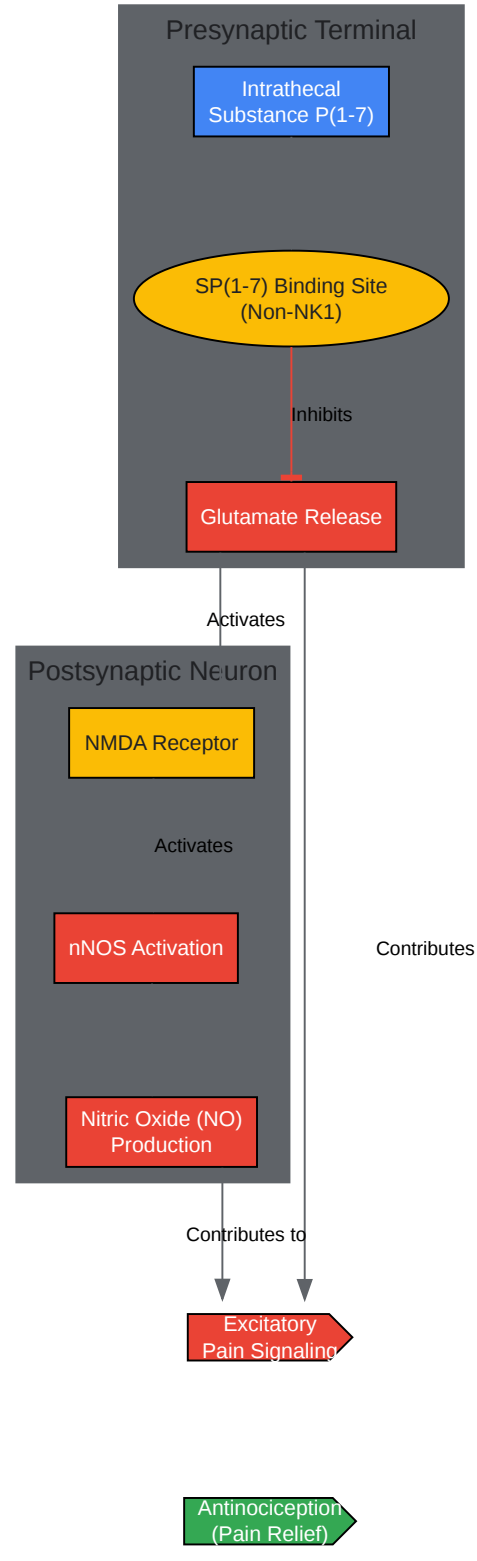
Mechanism of Action

Unlike full-length Substance P, which exerts its pronociceptive effects primarily through the NK1 receptor, SP(1-7) is understood to act via distinct binding sites.[3] Its antinociceptive action at

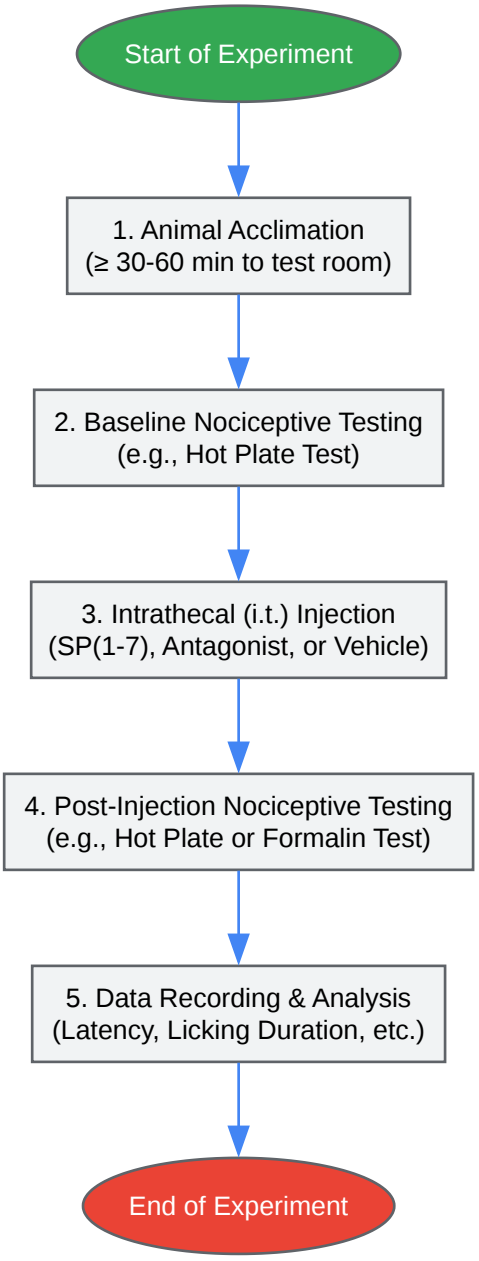
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the spinal level is not mediated by NK1 receptors but involves the modulation of other critical neurotransmitter systems. Research has shown that i.t. SP(1-7) can attenuate excitatory behaviors and neurochemical changes induced by other substances, such as high-dose morphine.[7] The primary mechanism involves inhibiting the presynaptic release of glutamate and subsequently reducing the production of nitric oxide (NO) in the dorsal spinal cord.[7] This dampening of the excitatory NMDA-NO cascade contributes to its pain-reducing effects.[7] Furthermore, some studies suggest SP(1-7) may interact with Mas-related G protein-coupled receptors (Mrgprs), such as MrgA1, which are expressed in sensory neurons and are implicated in pain and itch modulation.[8][9]

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Signaling Pathway of Intrathecal SP(1-7)



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References

- 1. mdpi.com [mdpi.com]
- 2. Substance P - Wikipedia [en.wikipedia.org]
- 3. diva-portal.org [diva-portal.org]
- 4. pnas.org [pnas.org]
- 5. ejournal.uin-malang.ac.id [ejournal.uin-malang.ac.id]
- 6. journals.physiology.org [journals.physiology.org]
- 7. Intrathecal substance P (1-7) prevents morphine-evoked spontaneous pain behavior via spinal NMDA-NO cascade - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. biomedres.us [biomedres.us]
- 9. mdpi.com [mdpi.com]

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